

An In-depth Technical Guide to 2-Fluoroacrylic Acid (C₃H₃FO₂)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoroacrylic acid

Cat. No.: B3021407

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Fluoroacrylic acid (CAS No: 430-99-9), a fluorinated derivative of acrylic acid, is a reactive monomer with significant applications in polymer chemistry and as an intermediate in organic synthesis.[1][2] Its unique properties, conferred by the presence of a fluorine atom at the alpha-position, make it a valuable building block for advanced materials, including specialty fluoropolymers and pharmaceutical intermediates.[3][4] This guide provides a comprehensive overview of its molecular structure, physicochemical properties, synthesis protocols, and key applications, with a focus on data relevant to research and development.

Molecular Structure and Formula

2-Fluoroacrylic acid, with the molecular formula C₃H₃FO₂, consists of an acrylic acid backbone with a fluorine atom substituted at the C2 (or alpha) position.[3] This substitution significantly influences the molecule's electronic properties and reactivity. The planar geometry around the C=C double bond is a result of sp² hybridization.[5]

Table 1: Chemical Identifiers and Structural Information

Identifier	Value	Reference
IUPAC Name	2-fluoroprop-2-enoic acid	[5][6]
CAS Number	430-99-9	[2][3]
Molecular Formula	C ₃ H ₃ FO ₂	[1][2][3]
Molecular Weight	90.05 g/mol	[1][5]
Canonical SMILES	C=C(C(=O)O)F	[3][5]
InChI	InChI=1S/C3H3FO2/c1-2(4)3(5)6/h1H2,(H,5,6)	[3][5]

| InChIKey | TYCFGHUTYSLISP-UHFFFAOYSA-N |[3][5] |

Physicochemical Properties

The physicochemical properties of **2-fluoroacrylic acid** are summarized below. It typically appears as an off-white to light yellow solid or a colorless liquid with a pungent odor.[1][3]

Table 2: Physicochemical Data for **2-Fluoroacrylic Acid**

Property	Value	Reference
Melting Point	51.5 °C	[1][2]
Boiling Point	181.3 °C (at 760 mmHg)	[1][2]
Density	1.233 g/cm ³ (Predicted)	[1][2]
pKa	2.55 (at 25 °C)	[1][2]
Flash Point	63.5 °C	[2]
Vapor Pressure	0.397 mmHg (at 25 °C)	[2]
Solubility	Soluble in water	[3]

| Storage Temperature | 2-8°C |[1][2] |

Synthesis and Experimental Protocols

2-Fluoroacrylic acid can be synthesized through various routes, with a common laboratory and industrial method being the oxidation of 2-fluoroacrylaldehyde.^{[1][7]} Other reported methods include synthesis from 2-fluoroacetate, 2-chloropropionate, or 2-fluoromalonate, though these may involve highly toxic reagents or expensive materials.^[8]

Experimental Protocol: Synthesis via Oxidation of 2-Fluoroacrylaldehyde

This protocol is based on a method described in the literature, which involves the oxidation of 2-fluoroacrylaldehyde using meta-chloroperoxybenzoic acid (m-CPBA).^{[1][7]}

Materials:

- 2-fluoroacrylaldehyde
- meta-Chloroperoxybenzoic acid (m-CPBA)
- Dichloromethane (CH₂Cl₂)
- n-heptane
- 250 mL four-necked flask
- Stirring apparatus
- Cooling bath
- Filtration apparatus
- Rotary evaporator

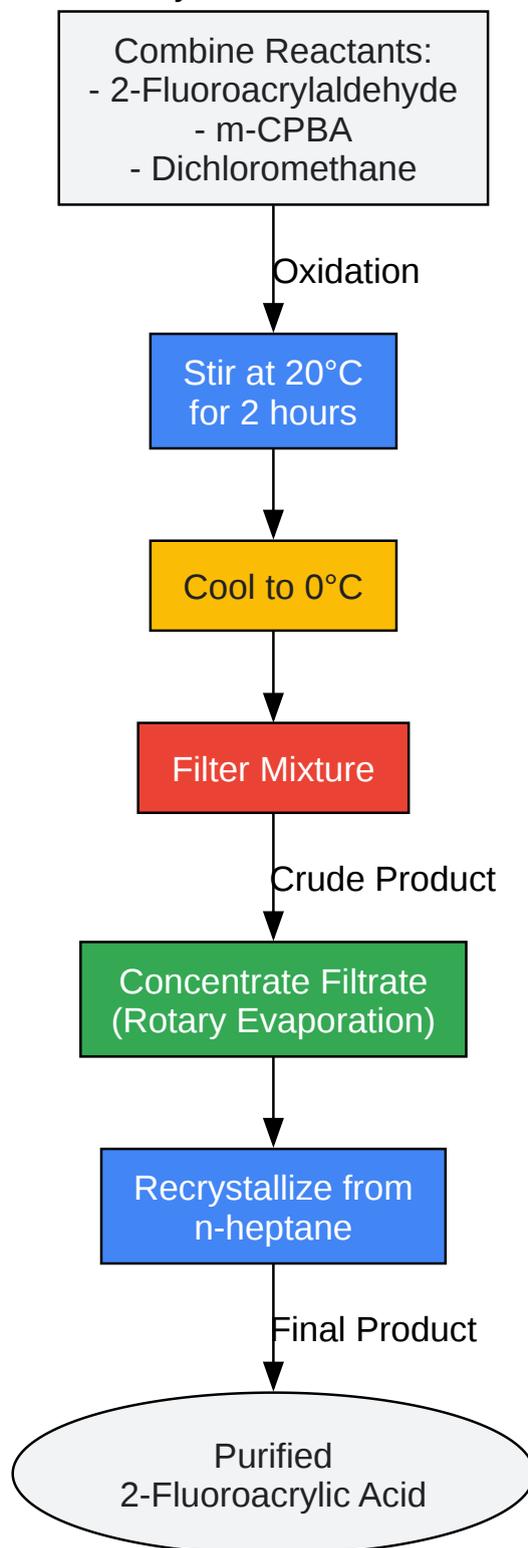
Procedure:

- In a 250 mL four-necked flask, add 2-fluoroacrylaldehyde (8.89 g, 0.12 mol), m-CPBA (26 g, 0.15 mol), and dichloromethane (30 g).^[1]

- Stir the reaction mixture at 20 °C for 2 hours.[1]
- Upon completion of the reaction, cool the mixture to approximately 0 °C using an ice bath.[1]
- Filter the cooled mixture to remove precipitated by-products.[1]
- Concentrate the filtrate to dryness using a rotary evaporator to obtain crude **2-fluoroacrylic acid**. [1]
- Recrystallize the crude product from n-heptane (10 g) to yield purified **2-fluoroacrylic acid**. [1] This process has been reported to achieve a yield of up to 92%. [1][7]

Synthesis Workflow Diagram

Workflow for the Synthesis of 2-Fluoroacrylic Acid



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-FLUOROACRYLIC ACID | 430-99-9 [chemicalbook.com]
- 2. 2-Fluoroacrylic acid | lookchem [lookchem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. zhishangbio.com [zhishangbio.com]
- 5. Buy 2-Fluoroacrylic acid | 430-99-9 [smolecule.com]
- 6. 2-Fluoroacrylic acid | C₃H₃FO₂ | CID 2782523 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. JP6880249B2 - Method for producing 2-fluoroacrylate - Google Patents [patents.google.com]
- 8. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Fluoroacrylic Acid (C₃H₃FO₂)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3021407#2-fluoroacrylic-acid-molecular-structure-and-formula-c3h3fo2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com